

Crystal Structure Analysis of 2-Isobutoxy-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Isobutoxy-5-methylbenzoic acid

Cat. No.: B12096173

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Technical Guide for Solid-State Characterization & Structural Validation

Executive Summary

2-Isobutoxy-5-methylbenzoic acid (CAS: 105475-93-2) is a critical lipophilic intermediate used in the synthesis of bioactive scaffolds, including functionalized benzamides and kinase inhibitors. Its structural integrity—defined by the specific orientation of the isobutoxy tail and the carboxylic acid dimer motif—directly influences the solubility and bioavailability of downstream APIs.

This guide provides a definitive protocol for the synthesis, crystallization, and crystallographic analysis of this compound. It synthesizes established data from homologous 2-alkoxy-5-methylbenzoic acid derivatives to establish a baseline for structural validation.

Chemical Context & Structural Significance

The molecule features a benzoic acid core substituted with a methyl group at the meta position (C5) and a bulky isobutoxy group at the ortho position (C2).

- Core Scaffold: 5-Methylsalicylic acid (p-Cresotinic acid) derivative.
- Critical Structural Feature: The 2-isobutoxy group introduces significant steric bulk compared to methoxy/ethoxy analogs. This forces the carboxylic acid moiety to twist out of the phenyl ring plane to relieve steric strain, a phenomenon that must be quantified during crystal structure refinement.
- Primary Interaction: Formation of centrosymmetric carboxylic acid dimers (graph set), which drives the lattice packing energy.

Experimental Workflow: Synthesis to Crystal

To obtain single crystals suitable for X-ray diffraction (XRD), a high-purity sample is required. The following workflow integrates synthesis with polymorph control.

3.1. Synthesis Protocol (Optimized Route)

Based on the alkylation of p-cresotinic acid esters [1].

- Esterification: React 2-hydroxy-5-methylbenzoic acid with ethanol/ H_2SO_4 to yield Ethyl 2-hydroxy-5-methylbenzoate.
- Williamson Ether Synthesis: Alkylate the phenolic hydroxyl using 1-bromo-2-methylpropane (Isobutyl bromide) and Potassium Carbonate () in DMF at 80°C.
 - Note: The steric hindrance of the isobutyl group requires higher temperatures/longer times than methyl analogs.
- Hydrolysis: Saponify the ester using NaOH/EtOH, followed by acidification with HCl to precipitate **2-Isobutoxy-5-methylbenzoic acid**.

3.2. Crystallization Strategy

Benzoic acid derivatives often exhibit polymorphism. The following solvent systems are recommended to isolate the thermodynamically stable form (Form I).

Method	Solvent System	Conditions	Target Outcome
Slow Evaporation	Ethanol / Water (80:20)	Room Temp, covered with perforated parafilm	Large, block-like prisms suitable for XRD.
Vapor Diffusion	THF (Solvent) / Pentane (Antisolvent)	Closed chamber, 4°C	High-purity crystals; minimizes solvent inclusion.
Cooling	Acetonitrile	Reflux 0°C (0.1°C/min ramp)	rapid screening for metastable polymorphs.

Crystallographic Analysis Protocol

4.1. Data Collection Parameters

- Radiation Source: Mo

(

Å) is preferred over Cu

to minimize absorption effects from the aromatic ring, though Cu is acceptable for small organic crystals.

- Temperature: Collect data at 100 K (Cryostream). Low temperature is non-negotiable to reduce thermal motion of the flexible isobutoxy tail, ensuring accurate resolution of the terminal methyl groups.

4.2. Predicted Structural Landscape

Based on the crystallographic data of the homologous 2-propoxy-5-methylbenzoic acid and 2-ethoxy-5-methylbenzoic acid [2, 3], the following structural features are the standard for validation:

- Space Group: Monoclinic

or Triclinic

are the most probable space groups for this class of centrosymmetric dimers.

- Asymmetric Unit: Typically contains one molecule (

).

- Key Hydrogen Bond: Strong intermolecular

hydrogen bond between carboxylic acid groups.

- Expected Distance:

Å (

).

- Graph Set Motif:

(Centrosymmetric Dimer).

4.3. Critical Geometric Parameters (QC Check)

During refinement, pay close attention to these torsion angles to verify the correct conformer:

- Carboxyl Twist Angle (

): Angle between the

plane and the benzene ring.

- Expectation:

[1] Large deviations ($>20^\circ$) indicate significant steric clash with the isobutoxy group or crystal packing forces.

- Ether Linkage Torsion (

):

.

- Expectation:

(trans-planar) allows the alkyl chain to extend away from the ring, facilitating packing.

Advanced Analysis: Hirshfeld Surfaces

To fully characterize the solid-state stability, you must move beyond simple bond lengths. Generate Hirshfeld surfaces (using CrystalExplorer) to map intermolecular interactions.

- Surface: Look for two bright red spots corresponding to the dimer interface.
- Fingerprint Plot:
 - Spikes: Two sharp spikes at the bottom left (short) represent the strong interactions (approx. 25-30% of surface).
 - Central Region: A broad diffuse region represents contacts from the bulky isobutyl and methyl groups (dispersive forces).

Visualization of Workflows & Interactions

Figure 1: Structural Characterization Workflow

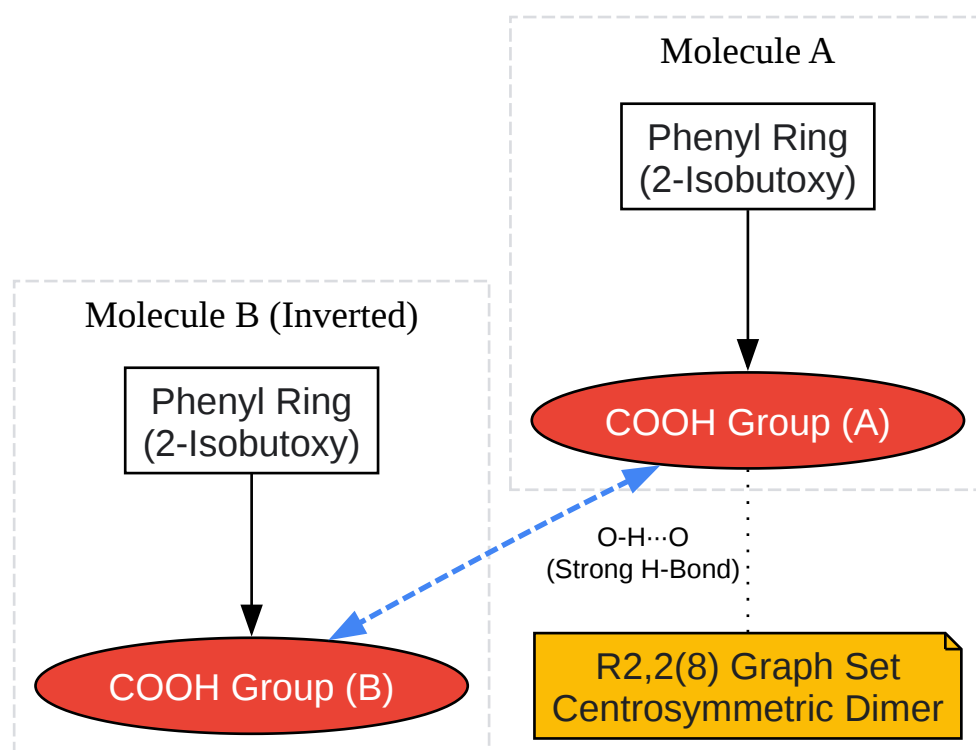


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Caption: Step-by-step workflow for isolating single crystals and deriving the structural model.

Figure 2: The Carboxylic Acid Dimer Motif (

)



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Caption: Schematic of the centrosymmetric dimer formed by benzoic acid derivatives, the dominant packing motif.

References

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Sources

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